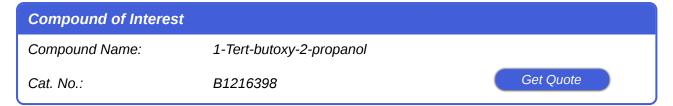


## Understanding the solvent properties of 1-Tertbutoxy-2-propanol

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An In-depth Technical Guide to the Solvent Properties of 1-Tert-butoxy-2-propanol

# For Researchers, Scientists, and Drug Development Professionals

Introduction

**1-Tert-butoxy-2-propanol**, also known as propylene glycol mono-tert-butyl ether (PGTBE), is a colorless, combustible liquid with a characteristic eucalyptus-like odor.[1] It belongs to the Pseries of glycol ethers and has gained prominence as a substitute for some E-series glycol ethers due to concerns about their toxicity.[1] This versatile solvent is valued for its coupling agency, solvency for a wide range of substances, and its utility in numerous industrial and commercial applications, including coatings, cleaners, and cosmetics.[1][2] This guide provides a comprehensive overview of its solvent properties, experimental protocols for its characterization, and its applications relevant to research and development.

### **Physicochemical Properties**

A clear understanding of the fundamental physical and chemical properties of **1-tert-butoxy-2-propanol** is essential for its effective application. These properties are summarized in the table below.



Property	Value
Molecular Formula	C7H16O2[1][3]
Molecular Weight	132.20 g/mol [1][3]
CAS Number	57018-52-7[1][3]
Appearance	Colorless liquid[1][4]
Odor	Ethereal, similar to eucalyptus[1][3]
Boiling Point	151 °C[1][5]
Melting Point	-27 °C to -56 °C[1][6][7]
Density / Specific Gravity	0.87 g/cm³ at 25/4 °C[1]
Vapor Pressure	2.7 mmHg at 25 °C[1]
Flash Point	44.4 °C to 45 °C (Tag Closed-Cup)[1][5][6]
Refractive Index	1.4116 at 20 °C[4]
log P (Octanol/Water Partition Coefficient)	0.87[1][6]
рКа	14.51 ± 0.20 (Predicted)[4]

### **Solubility Characteristics**

**1-Tert-butoxy-2-propanol** is a versatile solvent due to its amphiphilic nature, possessing both a hydrophilic hydroxyl group and a lipophilic tert-butoxy group.

Water Solubility and Miscibility

It is soluble in water, with a reported solubility of 18% at 20 °C.[1] Its solubility in water can be enhanced by the addition of low-molecular-weight alcohols or other water-miscible glycol ethers.[1][7] It is also miscible with a wide array of organic solvents.[1]

#### Coupling Agent

**1-Tert-butoxy-2-propanol** is an effective coupling agent, meaning it can bring together immiscible liquids, such as oil and water, into a stable solution. It has been noted to be a better



coupling agent with higher electrolyte solubility than 2-butoxyethanol.[1]

### **Applications in Research and Drug Development**

The unique solvent properties of **1-tert-butoxy-2-propanol** make it suitable for a variety of applications in scientific research and development.

- Coatings and Inks: It is used as a solvent in water-reducible coatings, lacquers, and paints.
- Cleaning Formulations: Its ability to dissolve oils and greases makes it a common ingredient in all-purpose, glass, and hard-surface cleaners.[1]
- Adhesives and Resins: It serves as a solvent for various adhesives and resins.[1]
- Other Industries: It also finds use in agricultural, electronic, cosmetic, and textile products.[1]
- Emerging Applications: Research is exploring its potential use in biofuel production as an extraction solvent and in drug delivery systems, leveraging its solvency and potential biodegradability.[7]

### **Experimental Protocols**

**Determination of Miscibility** 

A standard laboratory method to determine the miscibility of **1-tert-butoxy-2-propanol** with another liquid solvent involves direct observation.

- Preparation: Ensure both 1-tert-butoxy-2-propanol and the test solvent are at a controlled temperature (e.g., 20 °C).
- Mixing: In a clean, dry test tube or vial, add equal volumes of 1-tert-butoxy-2-propanol and the test solvent.
- Agitation: Securely cap the container and invert it several times or vortex gently to ensure thorough mixing.
- Observation: Allow the mixture to stand undisturbed and observe.



#### · Interpretation:

- Miscible: If the mixture remains a single, clear phase with no visible interface, the liquids are miscible.
- Immiscible: If the liquids separate into two distinct layers, they are immiscible.
- Partially Miscible: If the mixture initially appears homogeneous but becomes turbid or separates over time, the liquids are partially miscible.

Quantification by Gas Chromatography (GC)

Gas chromatography with flame ionization detection (GC-FID) or mass spectrometry (GC-MS) is a common method for the quantification of **1-tert-butoxy-2-propanol**.[1]

• Sample Preparation: Prepare a standard solution of **1-tert-butoxy-2-propanol** in a suitable solvent (e.g., methanol, dichloromethane) at a known concentration. Prepare the unknown sample by diluting it in the same solvent. An internal standard may be added to both the standard and the unknown for improved accuracy.

#### GC System:

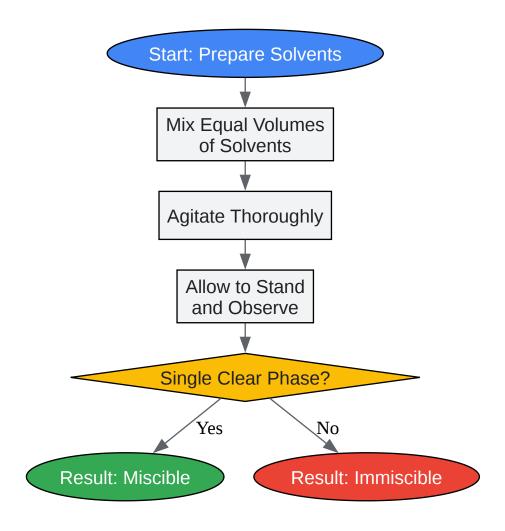
- Injector: Split/splitless injector, typically at 250 °C.
- Column: A non-polar or mid-polar capillary column (e.g., DB-1, DB-5, or equivalent).
- Oven Program: A temperature gradient program is typically used, for example, starting at 50 °C, holding for 2 minutes, and then ramping up to 250 °C at a rate of 10 °C/min.
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Detector: Flame Ionization Detector (FID) at 280 °C or a Mass Spectrometer (MS).
- Analysis: Inject a small volume (e.g., 1  $\mu$ L) of the standard and the unknown sample into the GC.
- Quantification: Identify the peak corresponding to **1-tert-butoxy-2-propanol** by its retention time. The concentration in the unknown sample can be determined by comparing its peak



area to that of the standard, using a calibration curve.

### **Visualizations**

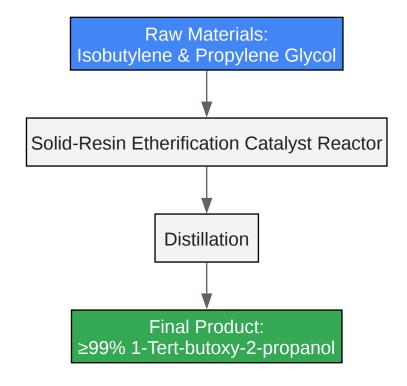
Caption: Logical relationship of 1-Tert-butoxy-2-propanol's properties and applications.



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Caption: Experimental workflow for determining solvent miscibility.





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Caption: Simplified manufacturing process of 1-Tert-butoxy-2-propanol.

### **Safety Information**

**1-Tert-butoxy-2-propanol** is a flammable liquid and vapor.[5] It can cause serious eye irritation and may cause skin irritation.[5][8] The substance can presumably form explosive peroxides and reacts with strong oxidants.[5] Therefore, appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical.[5] It should be stored in a cool, well-ventilated, fireproof area, separated from strong oxidants.[5]

### Conclusion

**1-Tert-butoxy-2-propanol** is a highly effective and versatile solvent with a favorable safety profile compared to some older glycol ethers. Its balanced hydrophilic-lipophilic character makes it an excellent coupling agent and allows for its use in a wide range of formulations. For researchers and professionals in drug development and other scientific fields, a thorough understanding of its properties is key to leveraging its full potential in creating innovative and effective products.



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